

Solubility of 1,1-Diphenylhydrazine in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 1,1-Diphenylhydrazine

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This technical guide provides a comprehensive overview of the solubility of **1,1-Diphenylhydrazine** in various organic solvents. Due to the limited availability of precise quantitative data in publicly accessible literature, this document focuses on providing a detailed experimental protocol for researchers to determine solubility in their own laboratory settings. A qualitative summary of known solubility characteristics is also presented.

Quantitative Solubility Data

A thorough review of scientific literature reveals a significant gap in quantitative solubility data for **1,1-Diphenylhydrazine** in common organic solvents. Most available information is qualitative. For the free base, **1,1-Diphenylhydrazine**, it is generally described as insoluble in water but freely soluble in alcohol and ether^[1].

The hydrochloride salt of **1,1-Diphenylhydrazine** is noted to be soluble in water and polar solvents^[2]. One source provides a quantitative value for its solubility in water as approximately 50 g/L at 20°C.

To facilitate direct comparison and future data compilation, the following table is provided as a template for researchers to populate with experimentally determined solubility values.

Solvent	Temperatur e (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Method of Determination	Reference
Methanol	UV-Vis / HPLC	(To be determined)			
Ethanol	UV-Vis / HPLC	(To be determined)			
Acetone	UV-Vis / HPLC	(To be determined)			
Diethyl Ether	Gravimetric / HPLC	(To be determined)			
Ethyl Acetate	UV-Vis / HPLC	(To be determined)			
Toluene	UV-Vis / HPLC	(To be determined)			
n-Hexane	Gravimetric / HPLC	(To be determined)			

Experimental Protocol for Solubility Determination

The following protocol outlines a reliable method for determining the solubility of **1,1-Diphenylhydrazine** in an organic solvent of interest using UV-Vis spectrophotometry, a common and accessible analytical technique. This method can be adapted for other analytical techniques such as High-Performance Liquid Chromatography (HPLC).

Objective: To determine the equilibrium solubility of **1,1-Diphenylhydrazine** in a specific organic solvent at a controlled temperature.

Materials:

- **1,1-Diphenylhydrazine** (high purity)
- Selected organic solvent (analytical grade)

- Volumetric flasks
- Scintillation vials or sealed glass tubes
- Orbital shaker or magnetic stirrer with temperature control
- Syringe filters (Teflon®, 0.22 µm)
- Syringes
- UV-Vis spectrophotometer
- Quartz cuvettes

Methodology:

Part 1: Preparation of Standard Solutions and Calibration Curve

- Prepare a stock solution: Accurately weigh a known mass of **1,1-Diphenylhydrazine** and dissolve it in a known volume of the chosen organic solvent in a volumetric flask.
- Prepare a series of standard solutions: Perform serial dilutions of the stock solution to create a series of standard solutions with decreasing, known concentrations.
- Measure absorbance: Using the UV-Vis spectrophotometer, measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **1,1-Diphenylhydrazine** in the specific solvent. The solvent itself should be used as the blank.
- Construct the calibration curve: Plot the absorbance values versus the corresponding concentrations of the standard solutions. Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value > 0.99 is desirable.

Part 2: Equilibrium Solubility Determination

- Prepare supersaturated solutions: Add an excess amount of **1,1-Diphenylhydrazine** to a known volume of the solvent in a sealed vial. The presence of undissolved solid is crucial to ensure equilibrium is reached with the solid phase.

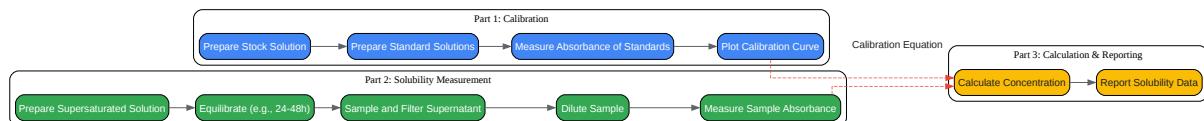
- Equilibration: Place the vials in an orbital shaker or on a stir plate with controlled temperature. Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time required for equilibration may need to be determined experimentally.
- Sample collection and preparation: After equilibration, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
- Carefully draw a sample from the supernatant using a syringe.
- Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved microcrystals.
- Dilution: Accurately dilute the filtered, saturated solution with the solvent to a concentration that falls within the linear range of the previously constructed calibration curve.
- Measure absorbance: Measure the absorbance of the diluted sample at the λ_{max} .
- Calculate solubility: Use the equation from the calibration curve to determine the concentration of the diluted sample. Back-calculate the concentration of the original, undiluted saturated solution. This value represents the solubility of **1,1-Diphenylhydrazine** in the chosen solvent at the specified temperature.

Part 3: Data Reporting

- Report the solubility in g/100 mL and mol/L.
- Specify the temperature at which the solubility was determined.
- Mention the analytical method used (e.g., UV-Vis spectrophotometry with the determined λ_{max}).

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the solubility of **1,1-Diphenylhydrazine**.



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Fig. 1: Experimental workflow for solubility determination.

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